

Diallyldimethylsilane Technical Support Center: A Guide for Researchers

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Compound of Interest

Compound Name: *Diallyldimethylsilane*

CAS No.: *1113-12-8*

Cat. No.: *B075015*

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Welcome to the comprehensive technical support center for **Diallyldimethylsilane**. This guide is designed for researchers, scientists, and drug development professionals, providing in-depth, field-proven insights into the safe and effective use of this versatile organosilicon compound. Here, we move beyond basic data sheets to address the practical challenges and questions that arise during experimentation.

Section 1: Fundamental Safety and Handling

This section provides the essential knowledge for safely managing **Diallyldimethylsilane** in a laboratory setting. Understanding and implementing these practices is paramount to ensuring a safe research environment and the integrity of your experiments.

Frequently Asked Questions (FAQs) on Safety and Handling

Q1: What are the primary hazards associated with **Diallyldimethylsilane**?

A1: **Diallyldimethylsilane** is a highly flammable liquid and vapor[1][2]. It is also known to cause skin and serious eye irritation, and may cause respiratory irritation[1]. Due to its

reactivity, particularly with moisture, it is classified as an air-sensitive and moisture-sensitive compound[2].

Q2: What personal protective equipment (PPE) is mandatory when handling **Diallyldimethylsilane**?

A2: At a minimum, users must wear a flame-retardant lab coat, chemical safety goggles, and nitrile gloves. All handling of the neat compound should be performed within a certified chemical fume hood[3].

Q3: How should I properly store **Diallyldimethylsilane** to maintain its purity and prevent hazards?

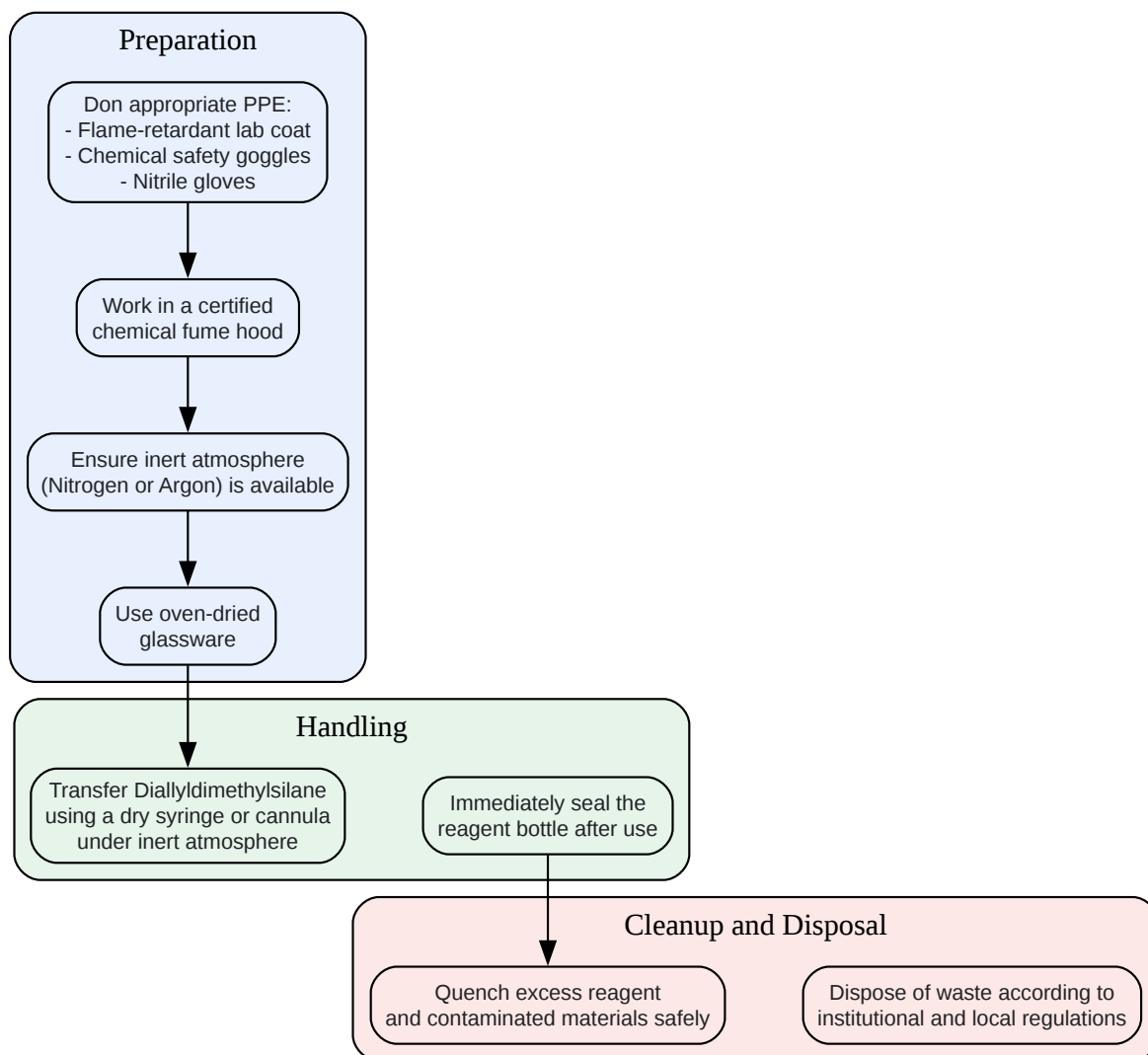
A3: **Diallyldimethylsilane** should be stored in a cool, dry, and well-ventilated area, away from sources of ignition[3][4]. It is crucial to store it under an inert atmosphere, such as nitrogen or argon, to prevent contact with air and moisture[2][4]. The container must be kept tightly sealed when not in use[5]. For long-term storage, refrigeration is recommended, but ensure the container is sealed to prevent condensation upon removal.

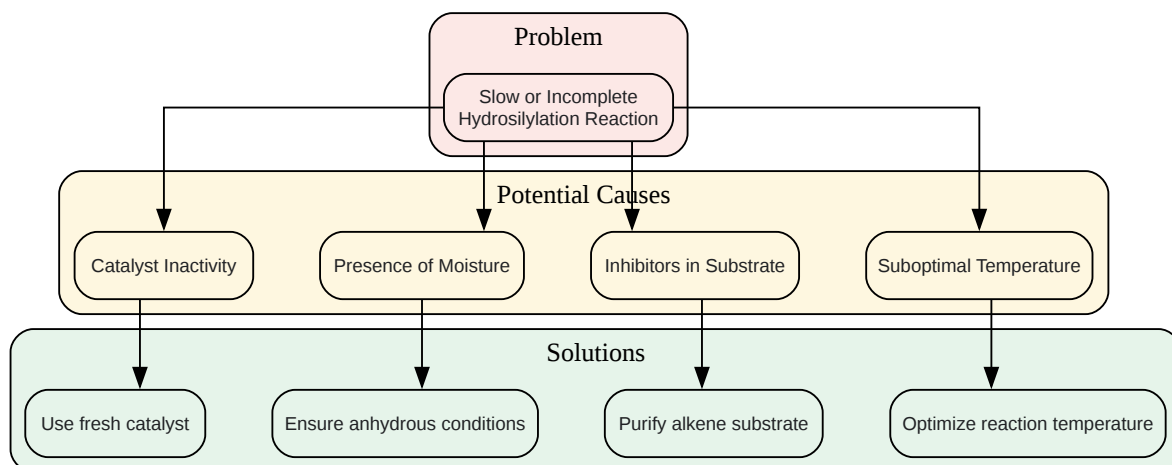
Q4: What are the immediate first aid measures in case of accidental exposure?

A4:

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Workflow for Safe Handling of Diallyldimethylsilane





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- 2. Polymerization Inhibitors | [Synthesis & Materials]Products | Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
- 3. safety.chem.byu.edu [safety.chem.byu.edu]
- 4. scispace.com [scispace.com]
- 5. ri.conicet.gov.ar [ri.conicet.gov.ar]
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